

Commercial Sourcing and Technical Profile of 6-(Difluoromethoxy)nicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(Difluoromethoxy)nicotinaldehyde

Cat. No.: B165800

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **6-(Difluoromethoxy)nicotinaldehyde** (CAS No. 1211577-99-9), a key building block in pharmaceutical and agrochemical research. This document offers a summary of known commercial suppliers, their product specifications, and a logical workflow for procurement. While specific experimental protocols for this compound are not readily available in the public domain, this guide presents a general framework for its acquisition and handling.

Introduction to 6-(Difluoromethoxy)nicotinaldehyde

6-(Difluoromethoxy)nicotinaldehyde is a substituted pyridine derivative featuring a difluoromethoxy group at the 6-position and an aldehyde at the 3-position. The presence of the difluoromethoxy moiety is of particular interest in medicinal chemistry as it can significantly modulate the physicochemical properties of a molecule, such as lipophilicity, metabolic stability, and membrane permeability, thereby potentially enhancing its pharmacokinetic profile. The aldehyde functional group serves as a versatile handle for a wide range of chemical transformations, making this compound a valuable intermediate for the synthesis of more complex molecules.

Commercial Suppliers and Product Specifications

The following table summarizes the publicly available information for commercial suppliers of **6-(Difluoromethoxy)nicotinaldehyde**. It is important to note that availability and pricing are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)	Notes
MySkinRecipes	62868	98% ^[1]	0.100 g, 0.250 g	~ngcontent- ng- c1205671314 ="" _ngghost- ng- c2690653763 ="" class="inline ng-star- inserted"> 205,205 , 328	Prices converted from THB and are approximate.
BLD Pharmatech	BD253531	Not specified	Inquire	Inquire	Safety Data Sheet available. ^[2]
Atomax Chemicals Co., Ltd.	Not specified	Not specified	Inquire	Inquire	Listed as a supplier on Guidechem. ^[3]
Zhengzhou Aixi Pharmtech Co., Ltd.	Not specified	Not specified	Inquire	Inquire	Listed as a supplier on Guidechem. ^[3]

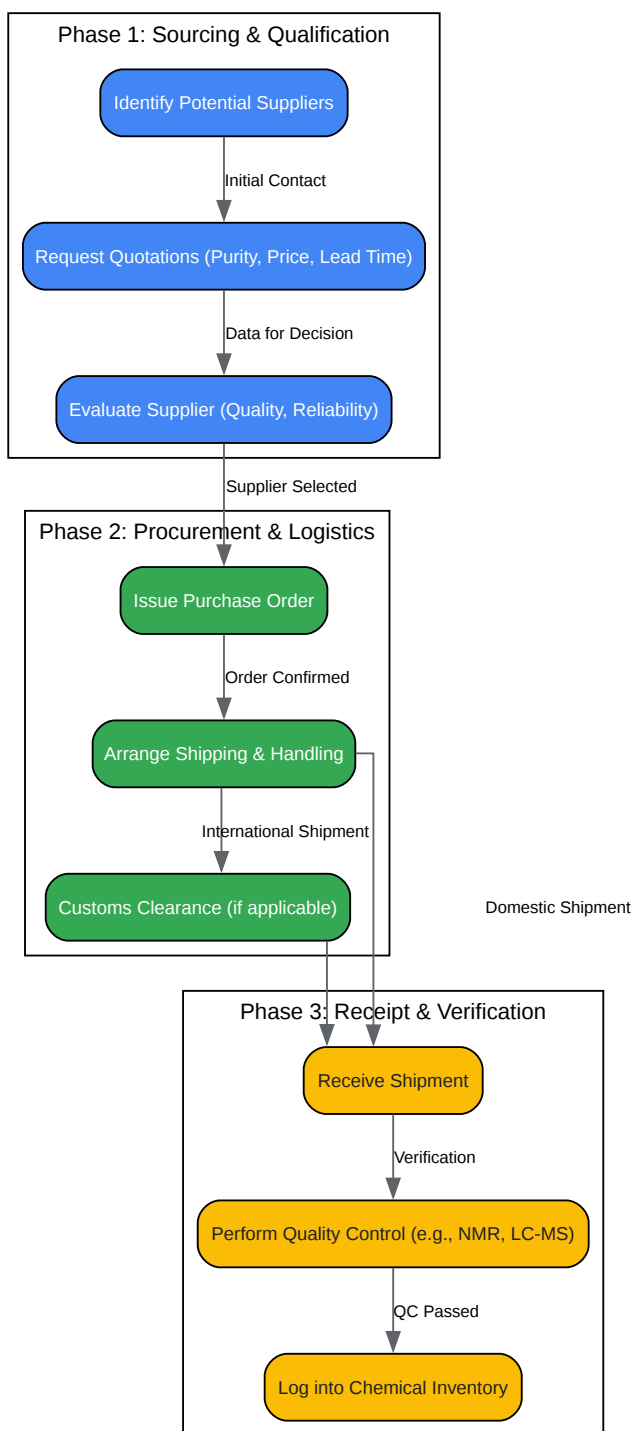
Disclaimer: The pricing information is based on data available as of the time of this report and is for informational purposes only. Please contact the suppliers directly for current pricing and

quotations.

Procurement Workflow

The process of acquiring **6-(Difluoromethoxy)nicotinaldehyde** for research and development purposes typically follows a structured workflow. The diagram below illustrates the key steps involved, from initial supplier identification to final receipt and quality control.

Procurement Workflow for 6-(Difluoromethoxy)nicotinaldehyde



[Click to download full resolution via product page](#)

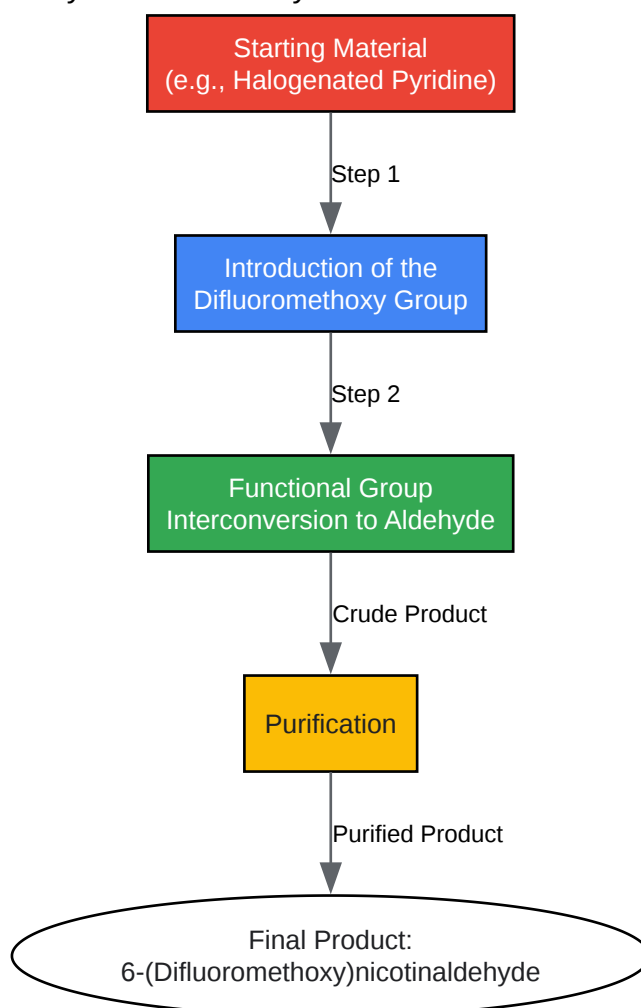
Figure 1: A generalized workflow for the procurement of a specialty chemical.

Experimental Protocols

Detailed experimental protocols for the application or synthesis of **6-(Difluoromethoxy)nicotinaldehyde** are not widely available in the public domain. Researchers and drug development professionals will likely need to develop their own specific methodologies based on the intended application.

However, for context, the synthesis of structurally related nicotinaldehyde derivatives often involves multi-step sequences. For instance, a general approach to a substituted nicotinaldehyde might involve the following conceptual steps:

Conceptual Synthetic Pathway for a Substituted Nicotinaldehyde



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1211577-99-9|6-(Difluoromethoxy)nicotinaldehyde|BLD Pharm [fr.bldpharm.com]
- 2. chemscene.com [chemscene.com]
- 3. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Commercial Sourcing and Technical Profile of 6-(Difluoromethoxy)nicotinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165800#commercial-suppliers-of-6-difluoromethoxy-nicotinaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com